

voclosporin mechanism of action calcineurin inhibition

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Voclosporin

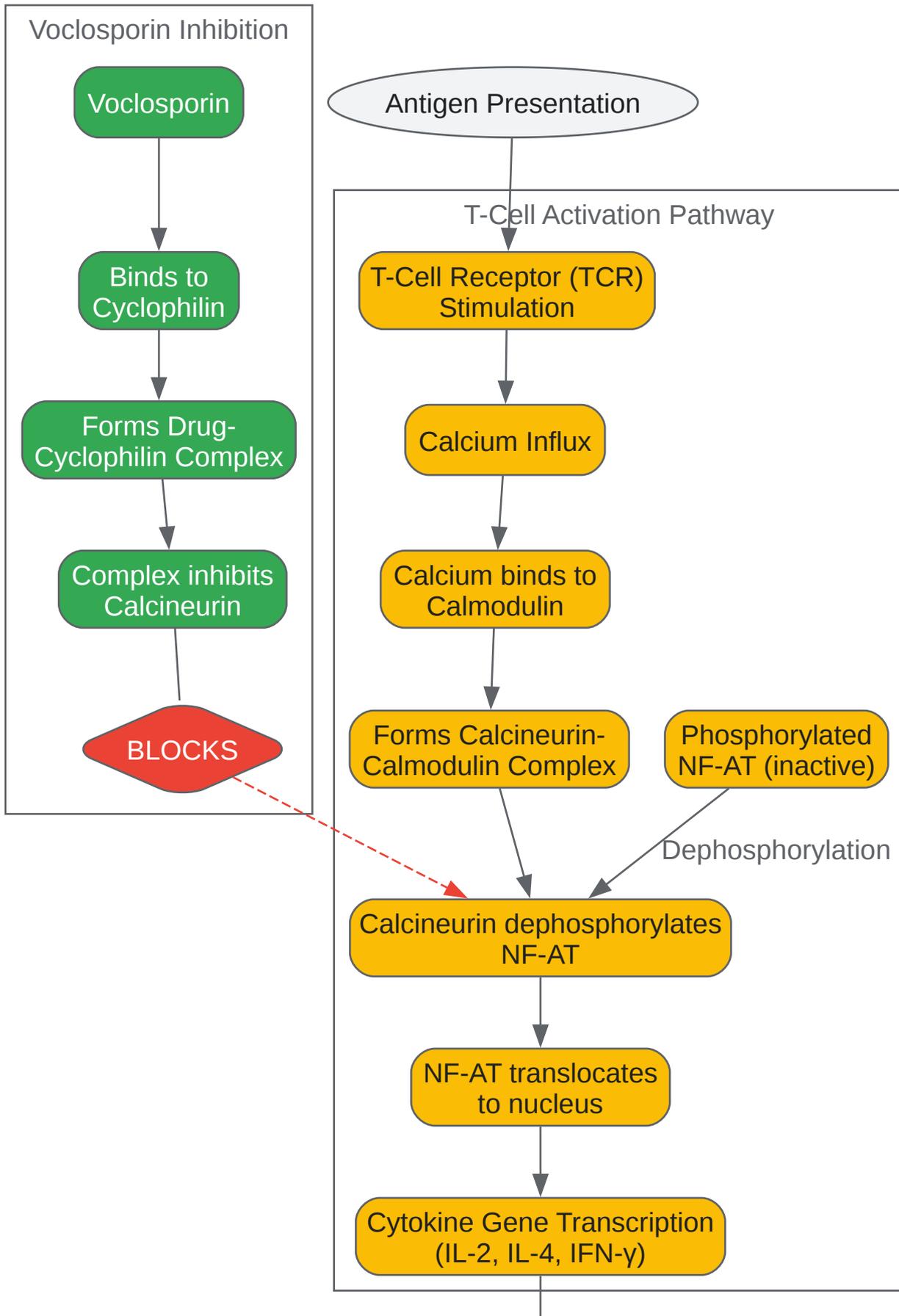
CAS No.: 515814-00-3

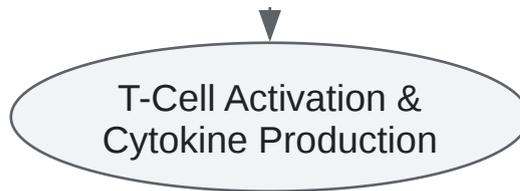
Cat. No.: S1935113

[Get Quote](#)

Signaling Pathway & Experimental Workflow

The diagram below illustrates the signaling pathway of T-cell activation that **voclosporin** inhibits, and the key experimental data supporting its efficacy.





Click to download full resolution via product page

Voclosporin inhibits calcineurin to block T-cell activation.

Clinical Trial Data & Protocols

Voclosporin's efficacy is supported by pivotal clinical trials (AURORA 1 and 2) comparing it to placebo, both in combination with mycophenolate mofetil (MMF) and low-dose glucocorticoids [1].

Table: Key Efficacy Outcomes from AURORA Clinical Trials

Efficacy Measure	AURORA 1 (1-Year Results)	AURORA 2 (3-Year Results)
Study Design	Phase 3, randomized, double-blind, placebo-controlled [2].	Open-label continuation study [1].
Treatment Arms	Voclosporin (23.7 mg BID) + MMF + steroids vs. Placebo + MMF + steroids [2].	Patients from AURORA 1 continued their original blinded treatment [1].
Primary Renal Response at 52 Weeks	40.8% vs. 22.5% [2].	Not applicable (follow-up study).
Complete Renal Response at 3 Years	Not applicable.	50.9% vs. 39.0% (Odds Ratio: 1.74) [1].
eGFR Slope (over 2 years in AURORA 2)	Not applicable.	-0.2 mL/min/1.73 m ² (Voclosporin) vs. -5.4 mL/min/1.73 m ² (Control) [1].

Experimental Protocol from AURORA 1 Trial [3]:

- **Objective:** To evaluate the efficacy and safety of **voclosporin** versus placebo for lupus nephritis.
- **Population:** Adults with active, biopsy-proven LN (Class III, IV, or V).
- **Key Inclusion Criteria:** Proteinuria ≥ 1.5 g/g (≥ 2 g/g for pure Class V) and eGFR >45 mL/min/1.73 m².
- **Intervention:** Patients were randomized to receive either **voclosporin (23.7 mg)** or **placebo**, twice daily.
- **Background Therapy:** All patients received **mycophenolate mofetil (1 g BID)** and a tapering course of **oral glucocorticoids**.
- **Primary Endpoint:** Renal response at 52 weeks.

Safety and Monitoring Profile

While effective, **voclosporin** requires careful safety monitoring due to its immunosuppressive nature and class effects [4].

Table: Key Safety Considerations and Monitoring Requirements

Safety Aspect	Details	Recommended Monitoring
Boxed Warnings	Increased risk of malignancies (e.g., skin cancer, lymphoma) and serious infections [4].	Skin examinations; prompt evaluation for infections [4].
Common Adverse Events	Headache, diarrhea, UTI, heartburn, alopecia, hypertension, decreased GFR [1] [4].	Symptom management.
Nephrotoxicity	Dose-dependent reduction in GFR; eGFR slope stable in long-term voclosporin-treated patients [2] [1].	Assess eGFR before initiation and monitor regularly [4].
Hypertension	A common side effect [4].	Monitor blood pressure during treatment [4].
Drug-Drug Interactions	Strong CYP3A4 inhibitors (e.g., ketoconazole) and inducers; OATP1B1 substrates (e.g., statins) [4].	Review concomitant medications. Avoid grapefruit products [4].

Key Differentiating Features

Voclosporin is considered a second-generation calcineurin inhibitor with several advantages over traditional CNIs like cyclosporine [2] [5]:

- **Structural & Pharmacokinetic Advantages:** A modified cyclosporine A analog with a more predictable pharmacokinetic and pharmacodynamic relationship, leading to higher potency and reduced need for therapeutic drug monitoring [2] [5].
- **Improved Metabolic Profile:** Shows a lower incidence of adverse effects like hypertension and hyperlipidemia compared to traditional CNIs [2].
- **Podocyte Stabilization:** In addition to T-cell immunosuppression, it directly stabilizes podocytes in the kidneys, which is crucial for reducing proteinuria in LN [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Safety and Efficacy of Long-Term Voclosporin Treatment ... [pubmed.ncbi.nlm.nih.gov]
2. Voclosporin: A comprehensive review of its role as a novel ... [pmc.ncbi.nlm.nih.gov]
3. The kidney injury biomarker profile of patients with lupus ... [frontiersin.org]
4. : Uses, Dosage, Side Effects, Warnings - Drugs.com Voclosporin [drugs.com]
5. : Uses, Interactions, Voclosporin Mechanism of Action [go.drugbank.com]

To cite this document: Smolecule. [voclosporin mechanism of action calcineurin inhibition].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1935113#voclosporin-mechanism-of-action-calcineurin-inhibition>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com